

Schizolaenone C molecular formula and weight

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Compound of Interest

Compound Name: Schizolaenone C

Cat. No.: B14752145

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Schizolaenone C: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular characteristics, isolation, and potential biological activities of **Schizolaenone C**, a geranylated flavanone with cytotoxic properties. The information is intended to support further research and drug development efforts centered on this natural product.

Core Molecular Data

Schizolaenone C is a complex flavonoid with the molecular formula $C_{25}H_{28}O_6$.^[1] Its molecular weight is approximately 424.5 g/mol.^[1] A summary of its key molecular properties is presented in Table 1.

Property	Value	Source
Molecular Formula	C25H28O6	PubChem[1]
Molecular Weight	424.5 g/mol	PubChem[1]
Exact Mass	424.18858861 Da	PubChem[1]
IUPAC Name	(2S)-2-(3,5-dihydroxyphenyl)-6-[(2E)-3,7-dimethylocta-2,6-dienyl]-5,7-dihydroxy-2,3-dihydrochromen-4-one	PubChem[1]
Synonyms	928760-56-9, ChEMBL1094618	PubChem[1]

Experimental Protocols

Isolation of Schizolaenone C from Schizolaena hystrix

Schizolaenone C was first isolated from a methanol extract of the plant *Schizolaena hystrix*, collected in the Madagascar rainforest. The isolation procedure, as described by Murphy et al. (2006), involved bioassay-guided fractionation.

Extraction and Initial Fractionation:

- Dried and ground plant material of *S. hystrix* was extracted with ethanol.
- A portion of the crude ethanol extract was partitioned between different solvents to separate compounds based on polarity.
- A separate methanol extract of the same plant was also prepared for further fractionation.

Chromatographic Separation:

- The methanol extract was subjected to a series of chromatographic techniques to isolate individual compounds.

- Bioassay-guided fractionation was employed, where the cytotoxic activity of the fractions was tested at each stage to guide the separation process. The A2780 human ovarian cancer cell line was utilized for these bioassays.
- This multi-step chromatographic process, likely involving techniques such as column chromatography and high-performance liquid chromatography (HPLC), led to the isolation of pure **Schizolaenone C**.

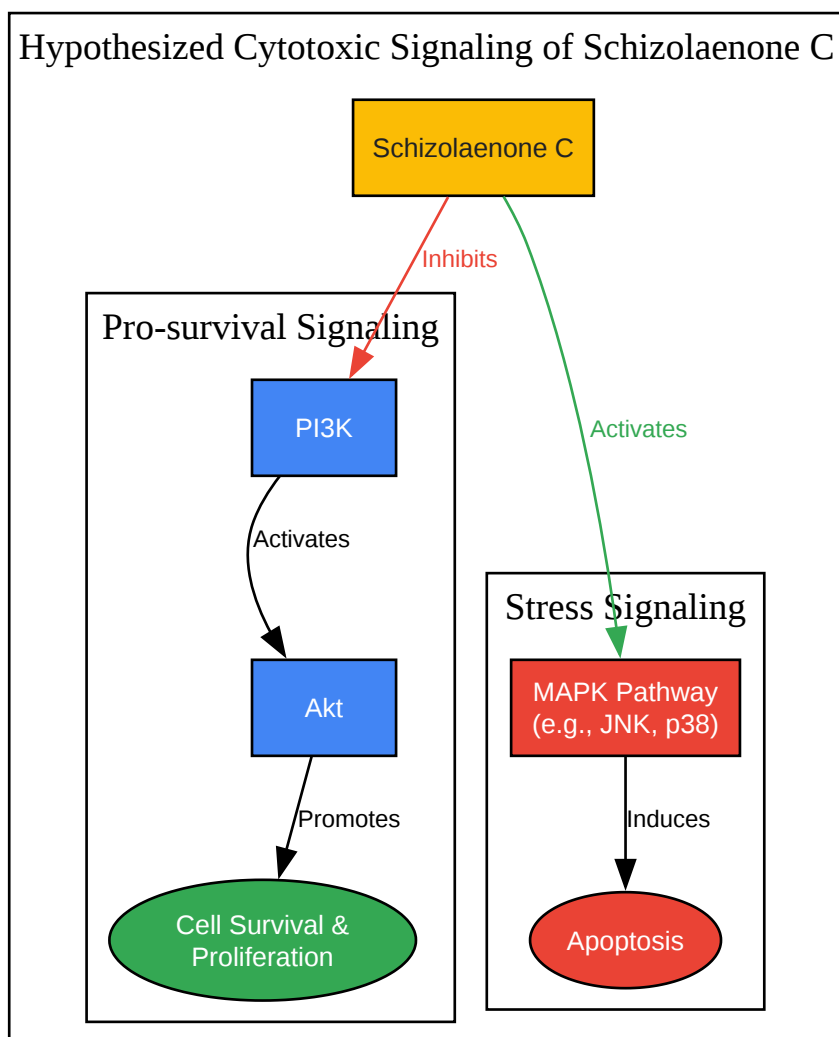
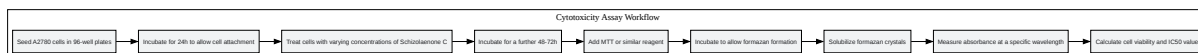
Structure Elucidation:

The chemical structure of the isolated **Schizolaenone C** was determined using spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Cytotoxicity Assay

The cytotoxic activity of **Schizolaenone C** was evaluated against the A2780 human ovarian cancer cell line. While the original publication does not provide exhaustive detail on the cytotoxicity protocol, a standard assay such as the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) or a similar colorimetric assay would likely have been used. A general workflow for such an assay is outlined below.

General Cytotoxicity Testing Workflow:



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References

- 1. The Potent Phytoestrogen 8-Prenylnaringenin: A Friend or a Foe? - PMC [pmc.ncbi.nlm.nih.gov]
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